

Neltenexine: A Technical Overview of its Discovery and Initial Characterization

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Neltenexine (trade name: Alveoten) is an investigational small molecule drug characterized primarily as a mucolytic and an elastase inhibitor.[1][2][3] It has been evaluated for its therapeutic potential in obstructive airway diseases, particularly in preventing pulmonary emphysema.[1][2] Preclinical studies have demonstrated its protective effects against elastase-induced lung damage and its ability to stimulate alveolar surfactant production in animal models.[1] Clinical investigations, although limited, have suggested its efficacy in improving symptoms associated with Chronic Obstructive Pulmonary Disease (COPD) exacerbations. This technical guide provides a comprehensive summary of the discovery and initial characterization of **Neltenexine** based on publicly available data.

Core Compound Information

Neltenexine is an aromatic anilide and an amide derivative of ambroxol and thiophenecarboxylic acid.[2][4]



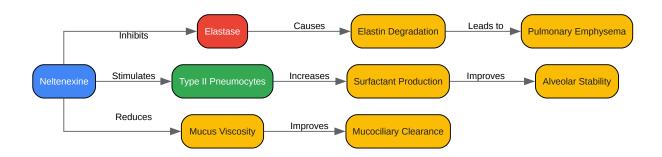
Property	Data	Source
IUPAC Name	N-(2,4-dibromo-6-{[(4-hydroxycyclohexyl)amino]methyl}phenyl)thiophene-2-carboxamide	[3]
Molecular Formula	C18H20Br2N2O2S	[3]
Molar Mass	488.24 g·mol−1	[3]
CAS Number	99453-84-6	[3]
ATC Code	R05CB14 (Mucolytics)	[2]
Drug Class	Expectorants, Mucolytics	[2]
Trade Name	Alveoten	[3]
Maximum Clinical Trial Phase	Phase II	[5]

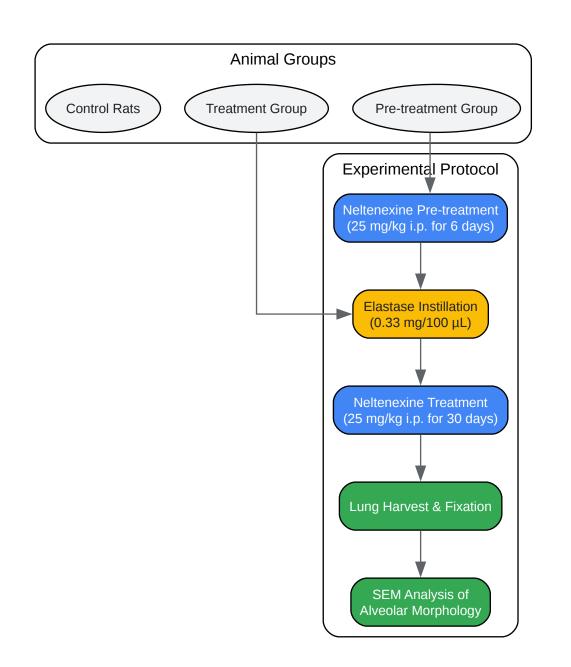
Mechanism of Action

Neltenexine's therapeutic effects are attributed to a dual mechanism of action:

- Elastase Inhibition: **Neltenexine** is an inhibitor of elastase, an enzyme implicated in the degradation of elastin in the lung tissue, a key pathological feature of pulmonary emphysema.[1][2]
- Mucolytic and Surfactant-Promoting Activity: As a derivative of ambroxol, neltenexine is believed to have mucolytic properties, aiding in the clearance of mucus from the airways.[3]
 [4] Furthermore, preclinical studies suggest it actively promotes the production of pulmonary surfactant, which is crucial for maintaining alveolar stability.[1]







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